

# Cross-Species Sensitivity to Triclopyr Ester: A Comparative Guide

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## Compound of Interest

Compound Name: *Triclopyr ester*

Cat. No.: *B057765*

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This guide provides a comprehensive comparison of the sensitivity of various species to Triclopyr Butoxyethyl Ester (TBEE), a common formulation of the selective herbicide Triclopyr. The data presented is intended to support environmental risk assessments and research into the toxicological effects of this compound.

## Quantitative Toxicity Data

The following table summarizes the acute toxicity of Triclopyr Butoxyethyl Ester (TBEE) across a range of species. The data is presented as the median lethal concentration (LC50) for aquatic species and the median lethal dose (LD50) for terrestrial species. Lower values indicate higher toxicity.

Species Category	Species	Endpoint	Value (mg/L or mg/kg)	Reference
Fish	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	0.74	[1]
Rainbow Trout (Oncorhynchus mykiss)	24-hour LC50	0.79 (acid equivalent)		
Rainbow Trout (Oncorhynchus mykiss)	6-hour LC50	1.95 (acid equivalent)	[2]	
Rainbow Trout (Oncorhynchus mykiss)	1-hour LC50	22.5 (acid equivalent)	[2]	
Chinook Salmon (Oncorhynchus tshawytscha)	24-hour LC50	1.76 (acid equivalent)	[2]	
Chinook Salmon (Oncorhynchus tshawytscha)	6-hour LC50	4.7 (acid equivalent)	[2]	
Chinook Salmon (Oncorhynchus tshawytscha)	1-hour LC50	34.6 (acid equivalent)	[2]	
Aquatic Invertebrates	Water Flea (Daphnia magna)	48-hour EC50 (Immobilization)	1.7 - 12	
Stream Insect (Hydropsyche sp.)	24-hour LC50	4.0 (acid equivalent)		
Stream Insect (Hydropsyche sp.)	9-hour LC50	14.9 (acid equivalent)	[2]	

Stream Insect (Isonychia sp.)	24-hour LC50	8.8 (acid equivalent)	[2]
Stream Insect (Isonychia sp.)	9-hour LC50	37.0 (acid equivalent)	[2]
Birds	Bobwhite Quail (Colinus virginianus)	Dietary LC50	735 - 849
Zebra Finch (Taeniopygia guttata)	Oral LD50	1,627 - 2,277	[1]
Mammals	Rat (Rattus norvegicus)	Oral LD50	830 [1]

## Experimental Protocols

The following are detailed methodologies for key experiments cited in this guide, based on internationally recognized guidelines.

### Fish Acute Toxicity Test (Adapted from OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour period.

- Test Organism: Rainbow Trout (*Oncorhynchus mykiss*).
- Test Substance: Triclopyr Butoxyethyl Ester (TBEE).
- Test Design: A semi-static test is employed, where the test solutions are renewed every 24 hours. At least five concentrations of TBEE, arranged in a geometric series, and a control group are used.[3] At least seven fish are used per concentration.[3]
- Exposure Conditions:
  - Duration: 96 hours.[4]

- Temperature: Controlled, species-appropriate.
- Light: 12 to 16-hour photoperiod.[5]
- Loading: The biomass of fish per volume of test water is kept low to avoid stress.
- Procedure:
  - Prepare stock solutions of TBEE and dilute to the desired test concentrations.
  - Acclimate the fish to the test conditions for a sufficient period.
  - Introduce the fish to the test chambers containing the respective concentrations of TBEE.
  - Observe the fish and record mortalities at 24, 48, 72, and 96 hours.[4]
- Data Analysis: The 96-hour LC50 and its 95% confidence limits are calculated using appropriate statistical methods, such as probit analysis.

## Aquatic Invertebrate Acute Immobilization Test (Adapted from OECD Guideline 202)

This test determines the concentration of a substance that causes immobilization in 50% (EC50) of *Daphnia magna*.

- Test Organism: *Daphnia magna*, less than 24 hours old.[6][7]
- Test Substance: Triclopyr Butoxyethyl Ester (TBEE).
- Test Design: A static test is conducted with at least five geometrically spaced concentrations of TBEE and a control.[8] Each concentration level has four replicates with five daphnids each.[9]
- Exposure Conditions:
  - Duration: 48 hours.[6]
  - Temperature:  $20 \pm 2$  °C.[8]

- Light: A 16-hour light/8-hour dark photoperiod is common.[\[8\]](#)
- Procedure:
  - Young daphnids are exposed to the different concentrations of TBEE in the test medium.[\[9\]](#)
  - Observations for immobilization are made at 24 and 48 hours.[\[6\]](#) An individual is considered immobilized if it cannot swim within 15 seconds after gentle agitation of the test vessel.[\[6\]](#)
- Data Analysis: The 48-hour EC50 for immobilization is calculated with 95% confidence limits.

## Avian Dietary Toxicity Test (Adapted from OCSP 850.2200)

This test evaluates the toxicity of a substance when administered to birds in their diet.

- Test Organism: Bobwhite Quail (*Colinus virginianus*).
- Test Substance: Triclopyr Butoxyethyl Ester (TBEE).
- Test Design: The test consists of a minimum of five dietary treatment levels of TBEE and a control group, with 10 birds per group.[\[10\]](#)
- Exposure Conditions:
  - Duration: 5 days of exposure to the treated diet, followed by a 3-day observation period with an untreated diet.[\[10\]](#)[\[11\]](#)
- Procedure:
  - The test substance is mixed into the feed at the specified concentrations.
  - Birds are provided with the treated feed for 5 consecutive days.
  - Mortality, signs of toxicity, body weight, and feed consumption are recorded daily.[\[11\]](#)

- **Data Analysis:** The dietary LC50 is determined, which is the concentration estimated to cause mortality in 50% of the test birds.

## Terrestrial Plant Test: Seedling Emergence and Growth (Adapted from OECD Guideline 208)

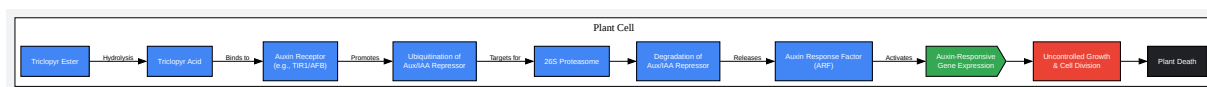
This test assesses the effects of a substance on the emergence and early growth of terrestrial plants.

- **Test Organism:** Seeds of at least six different plant species, including both monocots and dicots.[\[12\]](#)
- **Test Substance:** Triclopyr Butoxyethyl Ester (TBEE).
- **Test Design:** The test substance is either incorporated into the soil or sprayed onto the soil surface at a range of five concentrations, along with an untreated control.[\[12\]](#)
- **Exposure Conditions:**
  - **Duration:** 14 to 21 days after 50% of the control seedlings have emerged.[\[13\]](#)
- **Procedure:**
  - Seeds are planted in soil treated with the test substance.
  - Seedling emergence is recorded daily.
  - At the end of the test, shoot height and dry shoot weight are measured. Visual signs of phytotoxicity, such as chlorosis and necrosis, are also assessed.[\[14\]](#)
- **Data Analysis:** The effective concentration that causes a 50% reduction in a growth parameter (e.g., biomass), known as the ER50, is calculated. The No Observed Effect Concentration (NOEC) is also determined.[\[15\]](#)

## Visualizations

### Triclopyr Mode of Action: Synthetic Auxin Pathway

Triclopyr acts as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).[16][17][18] This leads to uncontrolled and disorganized plant growth, ultimately resulting in the death of susceptible broadleaf plants.

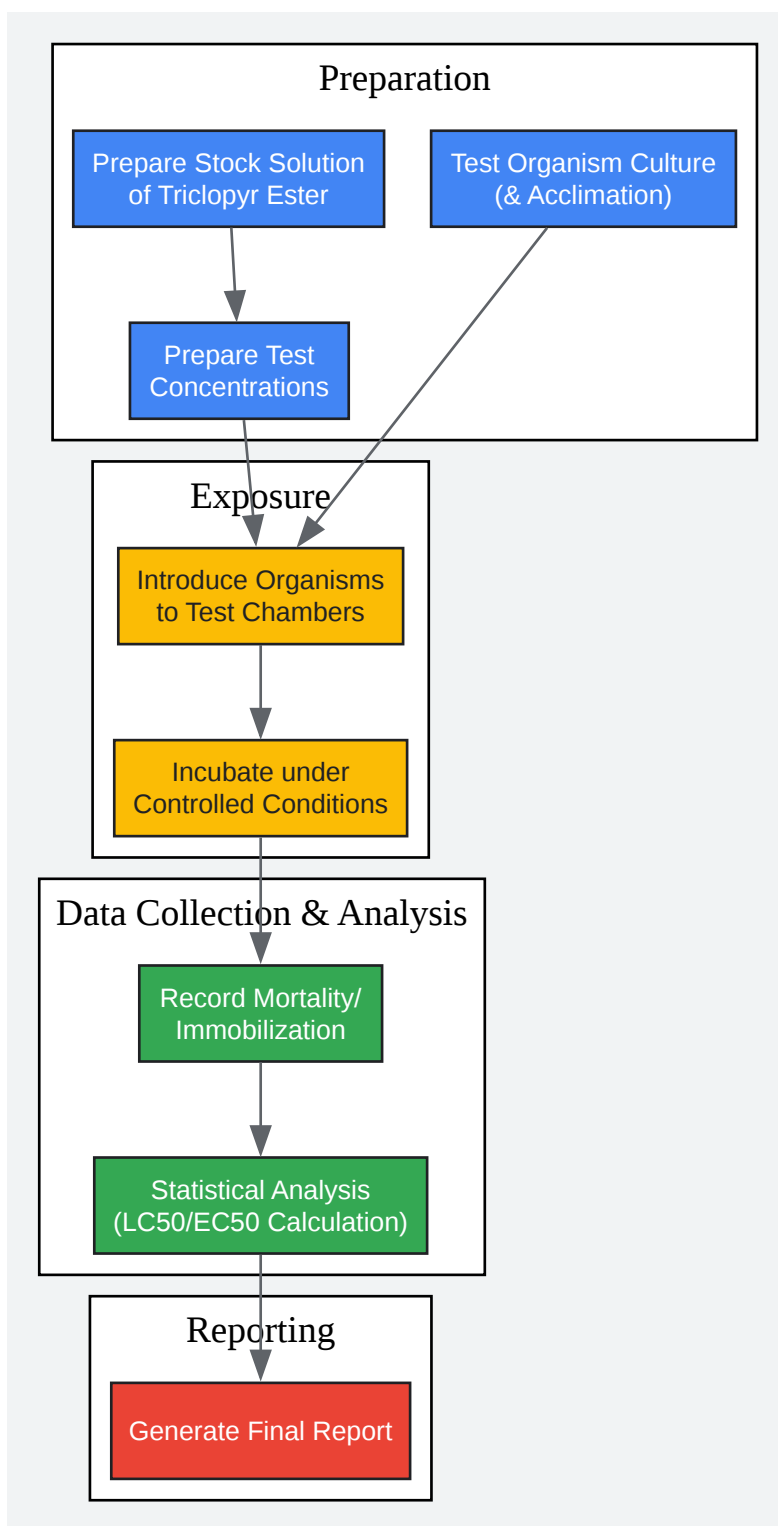


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Caption: Triclopyr's synthetic auxin mechanism.

## Experimental Workflow for Aquatic Toxicity Testing

The following diagram illustrates the general workflow for conducting acute toxicity tests with aquatic organisms.



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Caption: General workflow for aquatic toxicity testing.



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